

# A Comparative Guide to N-Isopropylmethylamine: Cross-Referencing Key Chemical Data

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## Compound of Interest

Compound Name: **N-Isopropylmethylamine**

Cat. No.: **B134641**

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This guide provides a comprehensive comparison of key data for **N-Isopropylmethylamine** (CAS No: 4747-21-1), a secondary amine utilized in various chemical syntheses, including the preparation of pharmaceutical compounds. Data has been aggregated and cross-referenced from major chemical databases to provide a reliable and objective overview of its physicochemical properties and spectral information.

## Data Presentation: A Comparative Overview

Quantitative data for **N-Isopropylmethylamine** has been compiled from various sources to facilitate easy comparison. The following table summarizes these key physical and chemical properties.

Property	PubChem[1] ]	Sigma- Aldrich	LookChem[ 2]	ChemicalBo ok[3]	The Good Scents Company
Molecular Formula	C <sub>4</sub> H <sub>11</sub> N[1]	(CH <sub>3</sub> ) <sub>2</sub> CHNH CH <sub>3</sub>	C <sub>4</sub> H <sub>11</sub> N[2]	C <sub>4</sub> H <sub>11</sub> N	C <sub>4</sub> H <sub>11</sub> N
Molecular Weight (g/mol)	73.14[1]	73.14	73.14[2]	73.14	73.14
Boiling Point (°C)	50-53 (lit.)	50-53 (lit.)	50-53 (lit.)[2]	50-53 (lit.)[3]	50.40 @ 760 mm Hg
Melting Point (°C)	-55.1 (estimate)[2]				
Density (g/mL)	0.702 @ 25 °C (lit.)	0.702 @ 25 °C (lit.)[2]	0.702 @ 25 °C (lit.)[3]	0.70200 @ 25.00 °C	
Refractive Index (n <sub>20/D</sub> )	1.384 (lit.)	1.384 (lit.)[2]	1.384 (lit.)[3]		
Flash Point (°C)	-32 (closed cup)	-31.7	-31.67 (TCC)		
Vapor Pressure	4.15 psi @ 20 °C	4.15 psi @ 20 °C[2]	383.54 mmHg @ 25 °C (est)		
Solubility	Soluble in chloroform, DMSO, methanol[2]	Soluble in chloroform, DMSO, methanol[3]	Soluble in water (3.214e+005 mg/L @ 25 °C, est)		
CAS Number	4747-21-1[1]	4747-21-1	4747-21-1[2]	4747-21-1	4747-21-1

## Experimental Protocols

Detailed experimental protocols for the characterization of **N-Isopropylmethylamine** are not always available in the cited databases. Therefore, this section provides generalized, standard methodologies for the key experiments.

## Determination of Boiling Point (Micro Method)

This method is suitable for small sample volumes.

- Apparatus: Thiele tube, thermometer, capillary tube (sealed at one end), small test tube, heating oil (e.g., mineral oil), and a heat source.
- Procedure:
  - A small amount of **N-Isopropylmethylamine** is placed in the small test tube.
  - The capillary tube is placed in the test tube with the open end submerged in the liquid.
  - The test tube is attached to the thermometer and placed in the Thiele tube containing the heating oil.
  - The Thiele tube is gently heated. A stream of bubbles will emerge from the capillary tube.
  - The heat is removed, and the temperature at which the liquid is drawn into the capillary tube is recorded as the boiling point.

## <sup>1</sup>H NMR Spectroscopy

This provides information on the chemical structure of the molecule.

- Apparatus: Nuclear Magnetic Resonance (NMR) spectrometer.
- Procedure:
  - A dilute solution of **N-Isopropylmethylamine** is prepared in a deuterated solvent (e.g., CDCl<sub>3</sub>).
  - A small amount of a reference standard, such as tetramethylsilane (TMS), is added.
  - The solution is transferred to an NMR tube.

- The NMR tube is placed in the spectrometer, and the  $^1\text{H}$  NMR spectrum is acquired.
- The resulting spectrum is processed and analyzed to determine chemical shifts, integration, and coupling patterns.

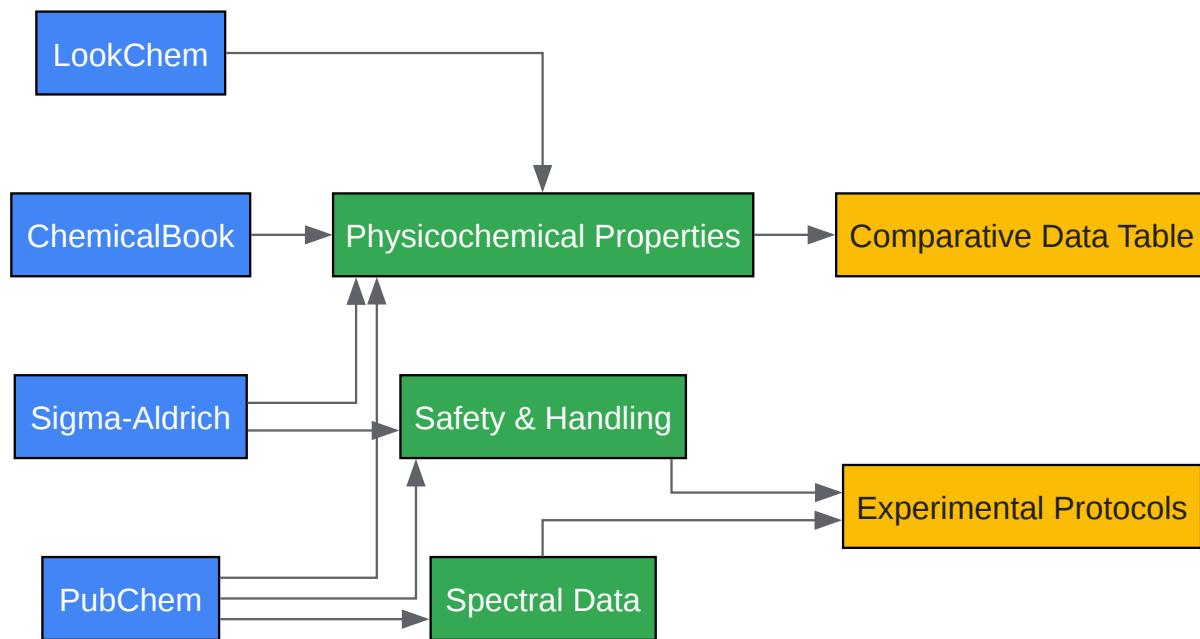
## Gas Chromatography-Mass Spectrometry (GC-MS)

This technique is used to separate and identify the components of a sample.

- Apparatus: Gas chromatograph coupled to a mass spectrometer.
- Procedure:
  - A dilute solution of **N-Isopropylmethylamine** is prepared in a volatile solvent (e.g., dichloromethane).
  - A small volume of the solution is injected into the GC.
  - The sample is vaporized and carried by an inert gas through a capillary column, which separates the components based on their boiling points and interactions with the column's stationary phase.
  - The separated components then enter the mass spectrometer, where they are ionized and fragmented.
  - The resulting mass spectrum provides a molecular fingerprint that can be used to identify the compound.

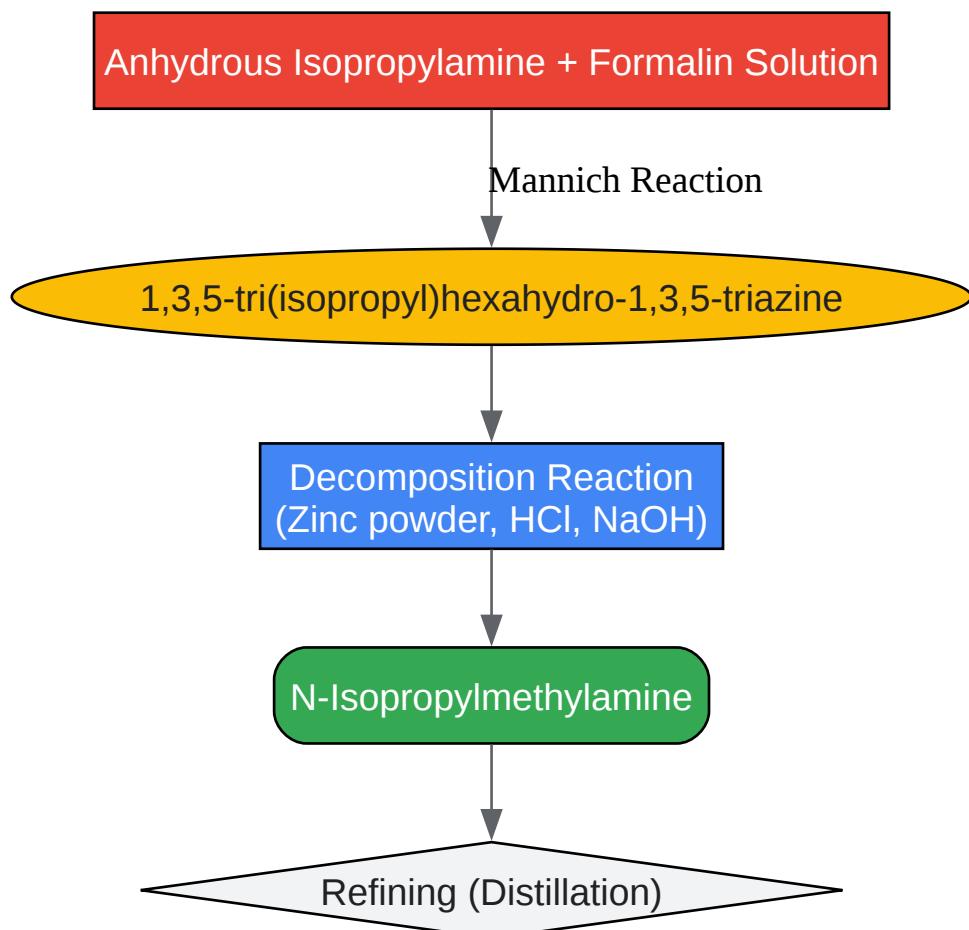
## Mandatory Visualization

The following diagrams illustrate key logical relationships and experimental workflows relevant to **N-Isopropylmethylamine**.



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Caption: Workflow for cross-referencing **N-Isopropylmethylamine** data.



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Caption: Generalized synthesis pathway for **N-Isopropylmethylamine**.

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## References

- 1. N-Methylisopropylamine | C4H11N | CID 78485 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. lookchem.com [lookchem.com]
- 3. N-Isopropylmethylamine | 4747-21-1 [chemicalbook.com]

- To cite this document: BenchChem. [A Comparative Guide to N-Isopropylmethylamine: Cross-Referencing Key Chemical Data]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b134641#cross-referencing-n-isopropylmethylamine-data-from-different-chemical-databases>

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